

Thermal Stability and Decomposition of 1,3-Propanesultam: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Propanesultam

Cat. No.: B3024153

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Disclaimer: This document provides a comprehensive overview of the thermal stability and decomposition of **1,3-propanesultam** based on available safety data and general chemical principles. However, specific experimental data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) for **1,3-propanesultam** is not readily available in the reviewed public literature. The presented tables are templates for expected data, and the decomposition pathway is a theoretical proposition.

Introduction

1,3-Propanesultam, a cyclic sulfonate ester, is a versatile chemical intermediate utilized in various industrial applications, including the synthesis of surfactants, dyes, and pharmaceuticals. Its chemical structure, containing a strained four-membered ring, suggests potential thermal instability. Understanding the thermal properties of **1,3-propanesultam** is crucial for ensuring safe handling, storage, and processing, particularly in drug development where thermal stress can occur during manufacturing and formulation. This guide summarizes the known information and provides a framework for the systematic evaluation of its thermal stability and decomposition profile.

Physicochemical Properties

A summary of the key physicochemical properties of **1,3-propanesultam** is provided in the table below.

Property	Value	Reference
CAS Number	1120-71-4	N/A
Molecular Formula	C ₃ H ₆ O ₃ S	N/A
Molecular Weight	122.14 g/mol	N/A
Melting Point	30-33 °C	N/A
Boiling Point	180 °C at 30 mmHg	N/A
Appearance	White to off-white crystalline solid	N/A

Thermal Stability Analysis

The thermal stability of a compound is typically investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). While specific experimental data for **1,3-propanesultam** is not available in the literature reviewed, this section outlines the expected data and provides standardized protocols for its determination.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This analysis provides information on the onset of decomposition, the temperature ranges of decomposition events, and the mass of non-volatile residue.

Expected TGA Data for **1,3-Propanesultam**

The following table is a template for presenting TGA data. The values are placeholders and would need to be determined experimentally.

Parameter	Nitrogen Atmosphere	Air Atmosphere
Sample Mass (mg)	e.g., 5.0 ± 0.1	e.g., 5.0 ± 0.1
Heating Rate (°C/min)	e.g., 10	e.g., 10
Onset Decomposition Temp. (T _{onset} , °C)	To be determined	To be determined
Temperature at 5% Mass Loss (T _{5%} , °C)	To be determined	To be determined
Temperature at 50% Mass Loss (T _{50%} , °C)	To be determined	To be determined
Final Residue at 600°C (%)	To be determined	To be determined

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. It provides information on melting, crystallization, and decomposition events, including their temperatures and associated enthalpy changes.

Expected DSC Data for **1,3-Propanesultam**

The following table is a template for presenting DSC data. The values are placeholders and would need to be determined experimentally.

Parameter	Value (Nitrogen Atmosphere)
Sample Mass (mg)	e.g., 2.0 ± 0.1
Heating Rate (°C/min)	e.g., 10
Melting Onset Temperature (°C)	e.g., ~30
Melting Peak Temperature (°C)	To be determined
Enthalpy of Fusion (ΔH_{fus} , J/g)	To be determined
Decomposition Onset Temperature (°C)	To be determined
Decomposition Peak Temperature (°C)	To be determined
Enthalpy of Decomposition (ΔH_{decomp} , J/g)	To be determined

Experimental Protocols

The following are detailed, generalized methodologies for conducting TGA and DSC analyses on a solid organic compound like **1,3-propanesultam**.

Thermogravimetric Analysis (TGA) Protocol

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh 5-10 mg of **1,3-propanesultam** into a clean, tared TGA pan (e.g., alumina or platinum).
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with the desired gas (e.g., high-purity nitrogen or air) at a constant flow rate (e.g., 50 mL/min) for at least 30 minutes to ensure an inert or oxidative atmosphere.
- Thermal Program:
 - Equilibrate the sample at a starting temperature of 25 °C.

- Heat the sample from 25 °C to a final temperature of 600 °C at a constant heating rate of 10 °C/min.
- Data Analysis: Record the mass loss as a function of temperature. Determine the onset decomposition temperature (the temperature at which significant mass loss begins) and other relevant temperature points (e.g., T_{5%}, T_{50%}).

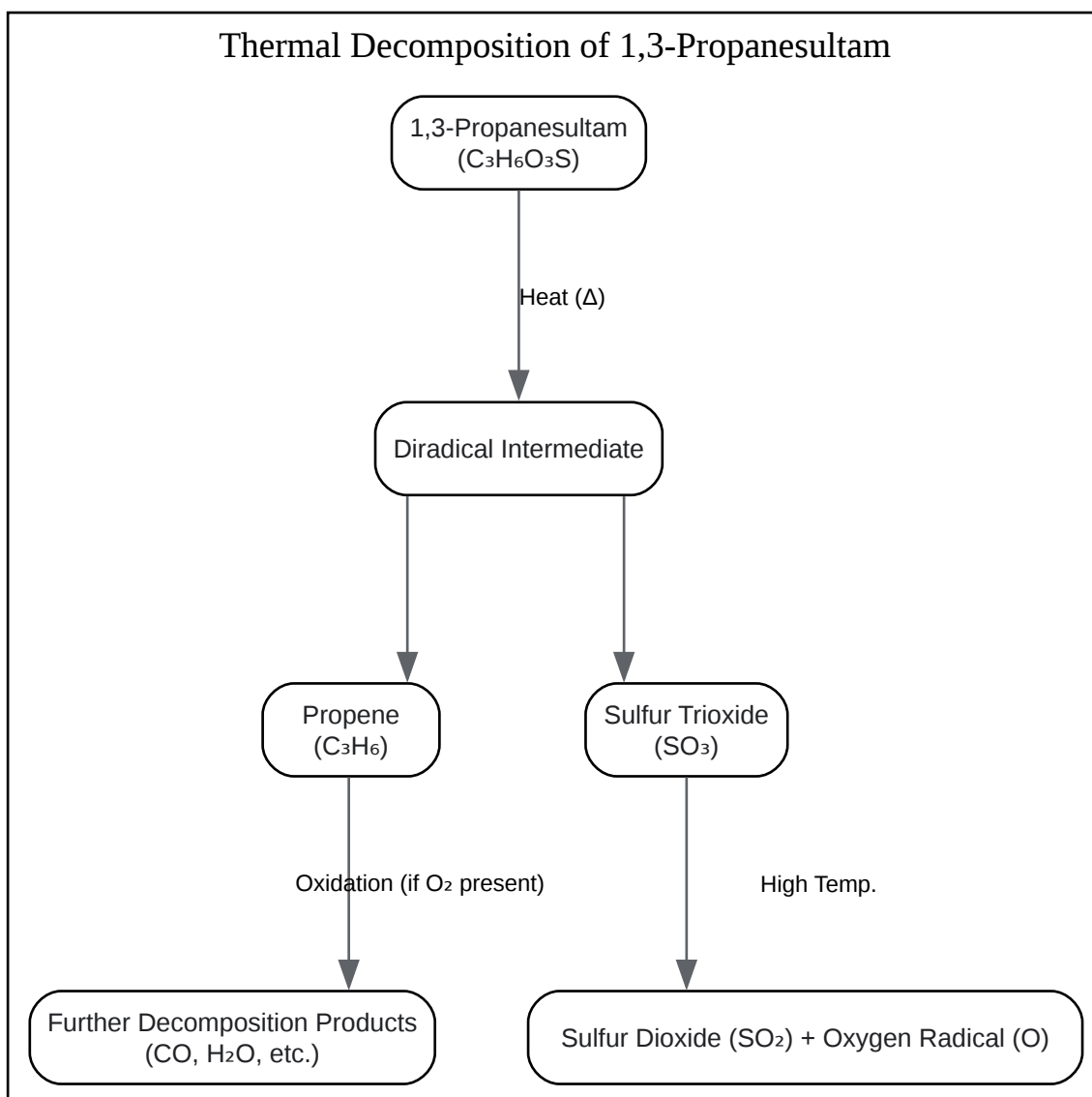
Differential Scanning Calorimetry (DSC) Protocol

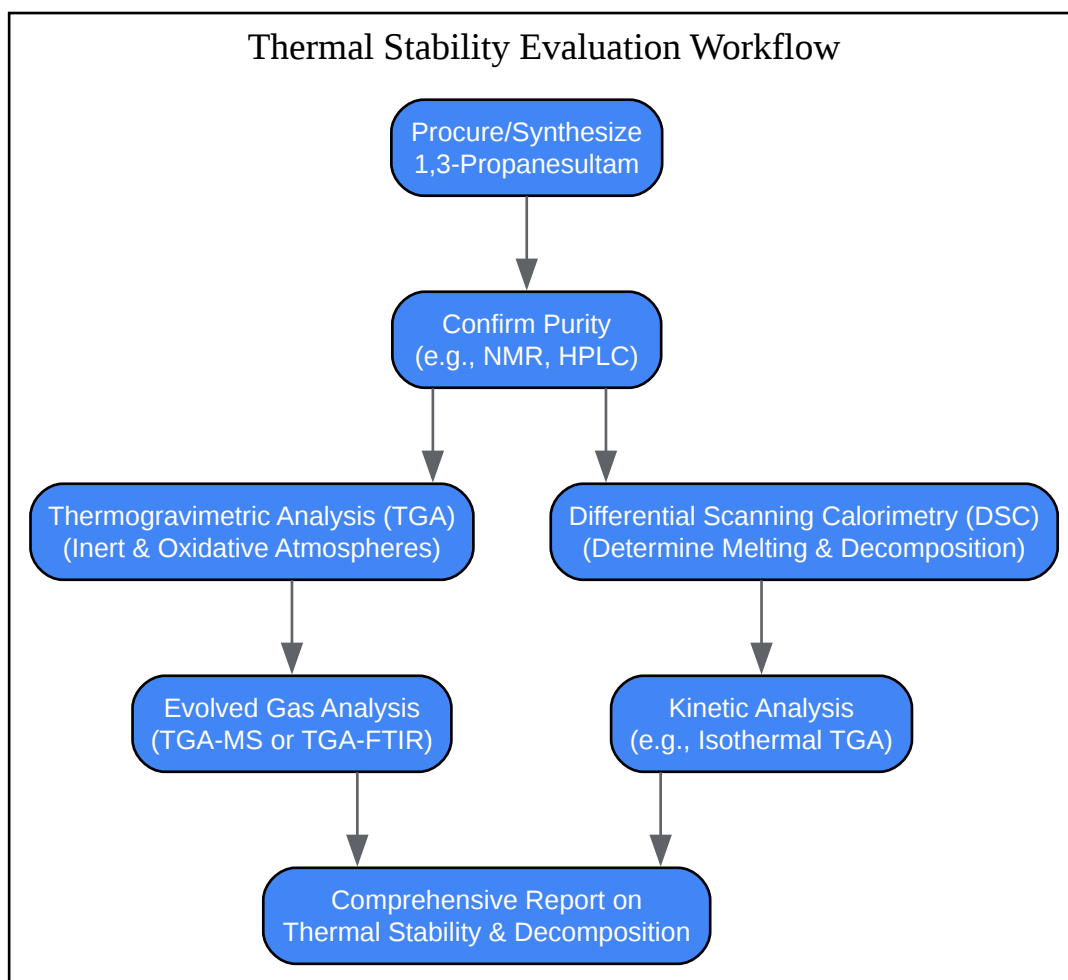
- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using certified reference materials (e.g., indium).
- Sample Preparation: Accurately weigh 2-5 mg of **1,3-propanesultam** into a hermetically sealed aluminum pan. Prepare an empty, sealed aluminum pan as a reference.
- Instrument Setup:
 - Place the sample and reference pans in the DSC cell.
 - Purge the cell with high-purity nitrogen at a constant flow rate (e.g., 20 mL/min).
- Thermal Program:
 - Equilibrate the sample at 0 °C.
 - Heat the sample from 0 °C to 400 °C at a constant heating rate of 10 °C/min.
- Data Analysis: Record the heat flow as a function of temperature. Determine the temperatures and enthalpies of any observed thermal events, such as melting and decomposition.

Decomposition Pathway

Upon heating, **1,3-propanesultam** is expected to undergo thermal decomposition. Safety data sheets indicate that toxic fumes of sulfur oxides (SO_x) and carbon monoxide (CO) are emitted upon decomposition^[1]. Based on the principles of organic chemistry, a plausible thermal decomposition pathway for **1,3-propanesultam** is proposed to proceed via the cleavage of the C-O and S-N bonds.

The following diagram illustrates a hypothetical thermal decomposition pathway.





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References

- 1. researchgate.net [researchgate.net]
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